

# Methylnaphthalene Additives in Organic Electronics: A Performance Comparison Guide

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## Compound of Interest

Compound Name: *6-Methylnaphthalen-2-ol*

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The pursuit of enhanced efficiency and stability in organic electronics has led to the exploration of various processing additives. Among these, methylnaphthalene isomers have emerged as promising, cost-effective, and environmentally friendlier alternatives to commonly used halogenated additives. This guide provides an objective comparison of the performance of methylnaphthalene additives in organic electronic devices, supported by experimental data, and offers detailed protocols for their application and characterization.

## Performance Comparison of Methylnaphthalene Additives

The selection of an appropriate solvent additive is crucial for optimizing the morphology of the active layer in organic solar cells (OSCs), which directly impacts device performance. Three structurally similar naphthalene derivatives, 1-methylnaphthalene (1-MN), 2-methylnaphthalene (2-MN), and 2,7-dimethylnaphthalene (2,7-MN), have been investigated as volatile, non-halogenated additives. Their performance in a PM6:L8-BO-based polymer solar cell system is summarized below.

Additive	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA/cm <sup>2</sup> ]	Fill Factor (FF) [%]	Electron Mobility (μe) [x 10 <sup>-4</sup> cm <sup>2</sup> V <sup>-1</sup> s <sup>-1</sup> ]	Hole Mobility (μh) [x 10 <sup>-4</sup> cm <sup>2</sup> V <sup>-1</sup> s <sup>-1</sup> ]
No Additive	17.15	0.865	26.39	75.1	10.2	8.53
1-Methylnaphthalene (1-MN)	18.29	0.871	27.21	77.2	12.8	10.7
2-Methylnaphthalene (2-MN)	18.70	0.873	27.36	78.9	14.1	11.8
2,7-Dimethylnaphthalene (2,7-MN)	17.55	0.868	26.58	76.2	11.5	9.61

Data sourced from a study on PM6:L8-BO-based polymer solar cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)

As the data indicates, the use of methylnaphthalene additives generally leads to an improvement in all key performance parameters compared to the device without any additive. Notably, 2-methylnaphthalene (2-MN) demonstrates the most significant enhancement, achieving a power conversion efficiency of 18.70%.[\[2\]](#)[\[3\]](#) This superior performance is attributed to its ability to fine-tune the active layer morphology, leading to increased charge mobilities, more efficient charge dissociation and collection, and reduced charge recombination.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The improved performance with 2-MN is linked to its physical properties, such as its melting and boiling points, which influence the drying kinetics of the active layer film.[\[1\]](#) This controlled drying promotes a more favorable phase separation and molecular packing of the donor and acceptor materials, which is crucial for efficient charge transport.[\[4\]](#)[\[5\]](#) Furthermore, these

methyl-substituted naphthalene derivatives are advantageous due to their good volatility, allowing for their complete removal from the active layer after processing, which is beneficial for long-term device stability.[1][2]

## Experimental Protocols

To ensure reproducibility and accurate comparison of device performance, standardized experimental protocols are essential. Below are detailed methodologies for the fabrication and characterization of organic solar cells incorporating methylnaphthalene additives.

### Device Fabrication

- Substrate Preparation:
  - Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
  - The cleaned substrates are then dried with a nitrogen gun and treated with UV-ozone for 20 minutes to improve the wettability and work function of the ITO surface.
- Hole Transport Layer (HTL) Deposition:
  - A solution of PEDOT:PSS (poly(3,4-ethylenedioxithiophene) polystyrene sulfonate) is spin-coated onto the ITO substrates at 4000 rpm for 40 seconds.
  - The substrates are then annealed at 150°C for 15 minutes in a nitrogen-filled glovebox.
- Active Layer Deposition:
  - The donor (e.g., PM6) and acceptor (e.g., L8-BO) materials are dissolved in a suitable solvent (e.g., chloroform) at a specific concentration (e.g., 16 mg/mL).
  - The methylnaphthalene additive (1-MN, 2-MN, or 2,7-MN) is then added to the solution at a predetermined volume ratio (e.g., 0.5% v/v).
  - The resulting solution is stirred at 40°C for at least 2 hours to ensure complete dissolution.

- The active layer solution is then spin-coated onto the HTL at a specific speed (e.g., 3000 rpm) for a set duration (e.g., 30 seconds) inside the glovebox.
- Electron Transport Layer (ETL) and Cathode Deposition:
  - An electron transport layer (e.g., a solution of PFN-Br) is spin-coated on top of the active layer.
  - Finally, a metal cathode (e.g., Aluminum) is deposited by thermal evaporation under high vacuum ( $< 5 \times 10^{-5}$  Pa) through a shadow mask to define the active area of the device.

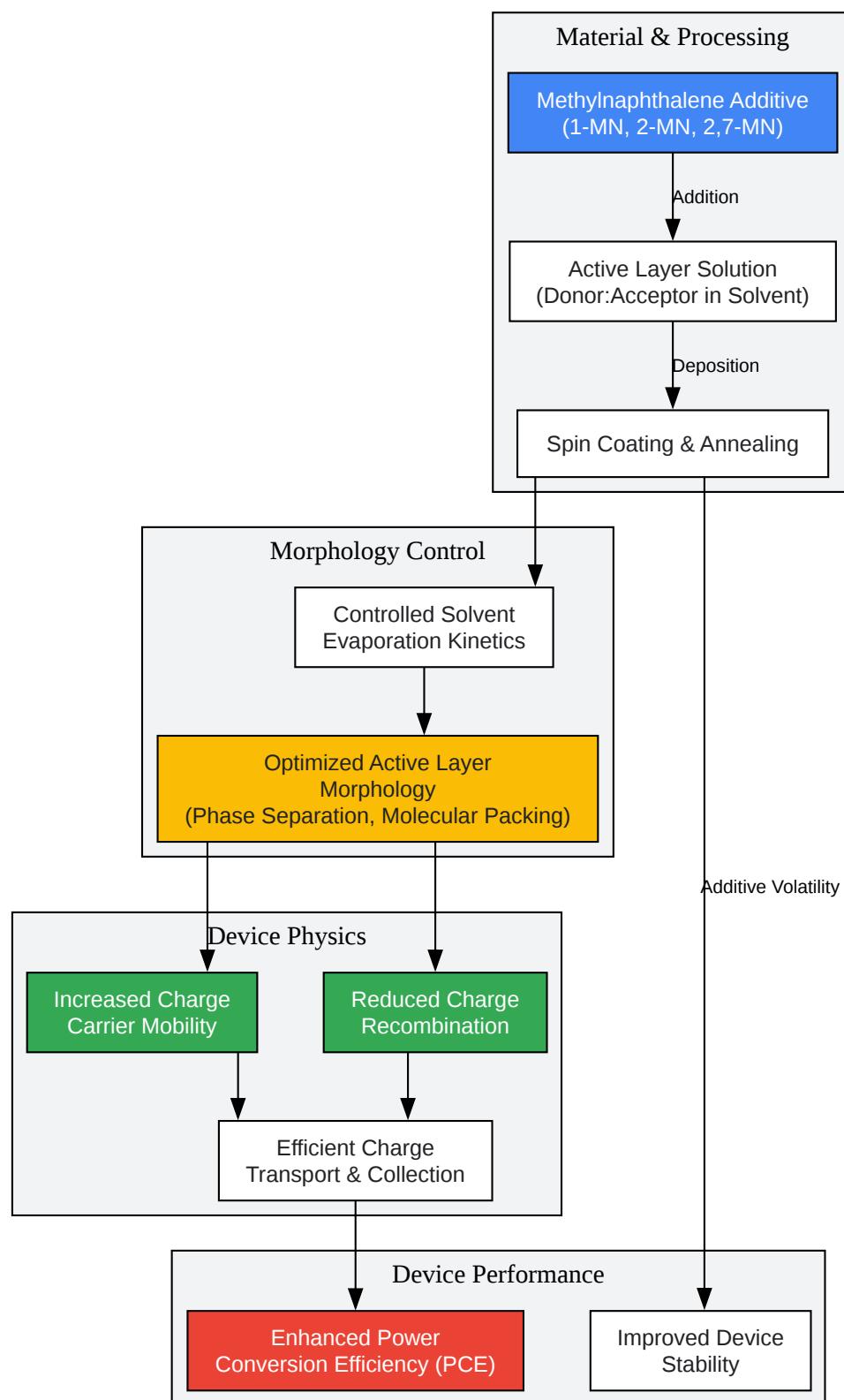
## Device Characterization

- Current Density-Voltage (J-V) Measurement:
  - The J-V characteristics of the fabricated solar cells are measured using a Keithley 2400 source meter under simulated AM 1.5G illumination at 100 mW/cm<sup>2</sup> from a solar simulator.
  - The key performance parameters (PCE, VOC, JSC, and FF) are extracted from the J-V curves.
- External Quantum Efficiency (EQE) Measurement:
  - The EQE spectra are measured using a dedicated system consisting of a xenon lamp, a monochromator, and a lock-in amplifier.
  - The JSC values obtained from the integration of the EQE spectra with the AM 1.5G solar spectrum are used to verify the J-V measurements.
- Morphology Characterization:
  - The surface and bulk morphology of the active layer films are investigated using techniques such as Atomic Force Microscopy (AFM) for surface topography and Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS) to probe the molecular packing and orientation.
- Charge Carrier Mobility Measurement:

- The electron and hole mobilities are determined using the space-charge-limited current (SCLC) method. This involves fabricating single-carrier devices (electron-only and hole-only) and analyzing their J-V characteristics.

## Logical Workflow for Performance Enhancement

The following diagram illustrates the logical relationship between the application of methylnaphthalene additives and the resulting improvement in organic solar cell performance.

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Caption: Workflow of performance enhancement using methylnaphthalene additives.

This guide highlights the potential of methylnaphthalene additives to significantly improve the performance of organic electronic devices. The provided data and protocols offer a solid foundation for researchers to incorporate and evaluate these promising materials in their own work, paving the way for more efficient and stable organic electronics.

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